

# Safety precautions for handling acetone in the lab

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## Compound of Interest

Compound Name: Acetone

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An In-depth Technical Guide to the Safe Handling of Acetone in the Laboratory

## Introduction

Acetone ( $(\text{CH}_3)_2\text{CO}$ ), also known as propanone or dimethyl ketone, is a colorless, volatile, and flammable liquid widely utilized in laboratory settings.<sup>[1][2]</sup> It is the simplest ketone and serves as a crucial solvent for cleaning, extraction, sample preparation, and as a reagent in chemical synthesis.<sup>[3][4]</sup> While valued for its efficacy, its hazardous properties, primarily its extreme flammability and potential health effects, necessitate stringent safety protocols to protect laboratory personnel and infrastructure.<sup>[3][5]</sup> This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of acetone.

## Chemical and Physical Properties

Understanding the fundamental properties of acetone is the first step in a thorough risk assessment. Acetone is a highly volatile liquid that evaporates quickly, and its vapors are heavier than air, allowing them to travel to distant ignition sources.<sup>[1][6]</sup>

Property	Value	Citation(s)
Chemical Formula	$(\text{CH}_3)_2\text{CO}$	[1]
Appearance	Colorless, volatile liquid	[1][7]
Odor	Distinct, pungent, sweetish	[2][7]
Boiling Point	56.05°C (132.89°F)	[2]
Flash Point	-20°C (-4°F)	[1][3]
Flammability Limits	2.5% to 12.8% by volume in air	[1]
Vapor Density	~2 (Air = 1)	[6]
Solubility	Miscible with water, alcohol, ether, and other organic solvents	[2][4]

## Hazard Identification and Risk Assessment

Acetone presents three primary categories of hazards: flammability, health effects, and reactivity.

### Flammability Hazards

Acetone is a highly flammable liquid (Flammable Liquid Category 2) and poses a serious fire hazard.[6][8] Its low flash point means it can be ignited at room temperature by sparks, open flames, hot surfaces, or static discharge.[5][7] Acetone vapors can form explosive mixtures with air and can travel considerable distances, creating a risk of flashback to the source.[1][6]

### Health Hazards

Exposure to acetone can occur via inhalation, skin contact, eye contact, or ingestion.

- **Inhalation:** Inhaling vapors can irritate the respiratory tract.[8] High concentrations may depress the central nervous system, causing dizziness, drowsiness, headache, nausea, and confusion.[4][6][7]

- **Eye Contact:** Acetone is a severe eye irritant (Eye Irritant Category 2A), causing moderate to severe irritation, redness, and pain upon contact with the liquid or vapor.[6][7][8]
- **Skin Contact:** Prolonged or repeated skin contact can defat the skin, leading to dryness, cracking, and dermatitis.[6][7]
- **Ingestion:** While having low acute toxicity, ingesting large amounts can cause irritation of the gastrointestinal tract and effects similar to inhalation.[1][7]

## Reactivity Hazards

Acetone is generally stable but can react violently with strong oxidizing agents (e.g., peroxides), organic acids, and strong reducing agents.[7] It can also form explosive mixtures with chloroform in the presence of a base or with chemicals like hydrogen peroxide and nitric acid.[5][9] On standing, it may form peroxides which can explode.[4]

## Engineering Controls and Ventilation

The primary method for controlling exposure to acetone vapors is through proper engineering controls.

- **Chemical Fume Hoods:** All work involving the handling or dispensing of acetone should be conducted within a properly functioning and certified laboratory chemical fume hood.[3][10]
- **General Ventilation:** Laboratories must be equipped with adequate general ventilation systems, such as exhaust fans, to prevent the accumulation of flammable vapors and maintain air quality.[5][8] For large-scale operations, non-sparking ventilation systems and explosion-proof equipment are required.[7]

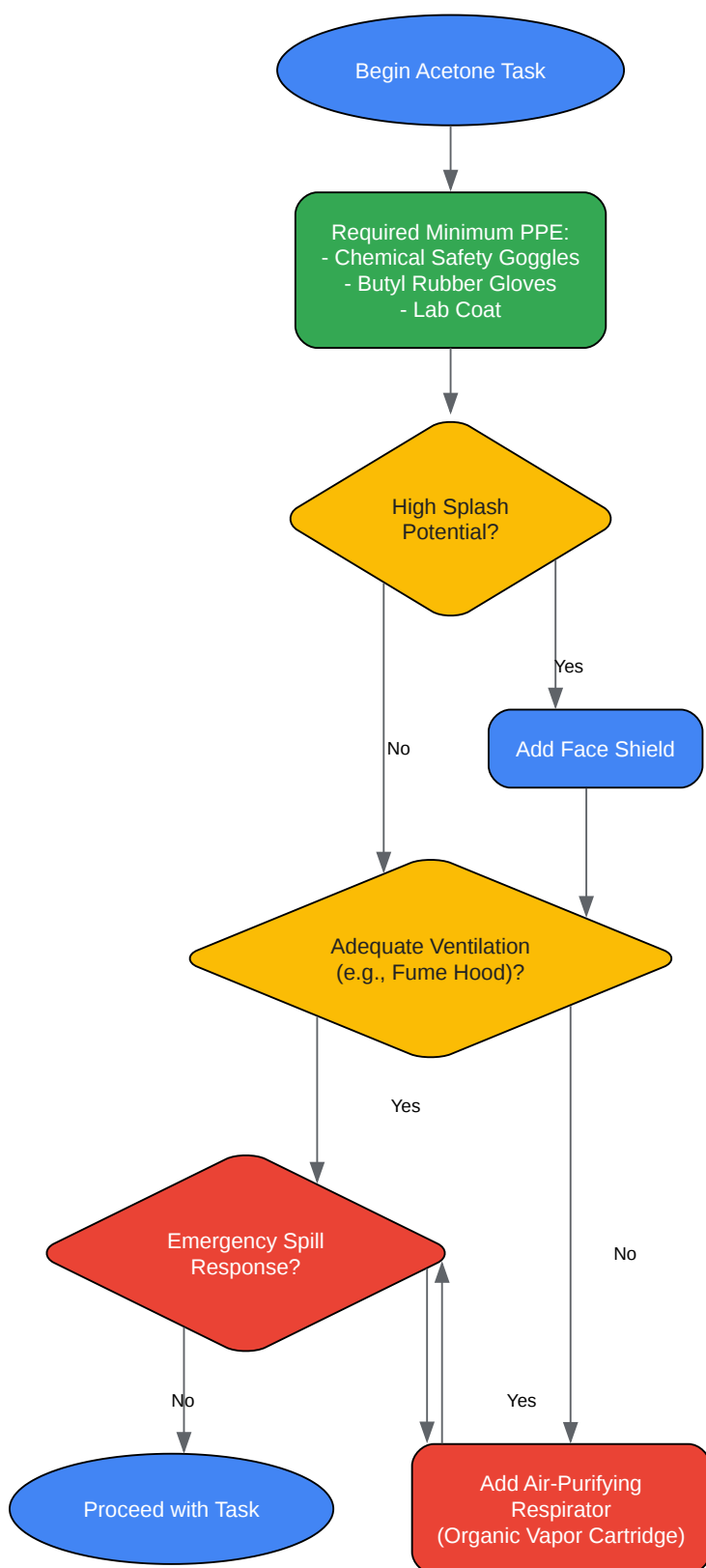
## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during acetone handling. The selection of PPE should be based on a task-specific risk assessment.

## PPE Selection Protocol

The following protocol outlines the minimum PPE required for handling acetone.

- **Eye/Face Protection:** Chemical safety goggles are required at all times.<sup>[8]</sup> When there is a significant risk of splashing, a face shield should be worn in addition to goggles.<sup>[5][7]</sup>
- **Hand Protection:** Not all common laboratory gloves are suitable for acetone. Nitrile gloves, for instance, offer very poor protection and should be avoided.<sup>[10]</sup> Recommended glove materials include Butyl rubber and Silver Shield®/4H®.<sup>[10][11]</sup> Always check the manufacturer's glove compatibility chart.
- **Skin and Body Protection:** A fully buttoned, flame-resistant lab coat should be worn to protect against accidental spills.<sup>[3][10]</sup> For larger quantities, a rubber apron may be necessary.<sup>[5]</sup>
- **Respiratory Protection:** In situations where engineering controls cannot maintain exposure below acceptable limits or during large spills, respiratory protection is required.<sup>[7][8]</sup> Personnel must be medically cleared, trained, and fit-tested to use respirators with organic vapor cartridges.<sup>[7][10]</sup>



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**Figure 1.** Decision workflow for selecting appropriate PPE for acetone handling.

# Safe Handling and Storage Procedures

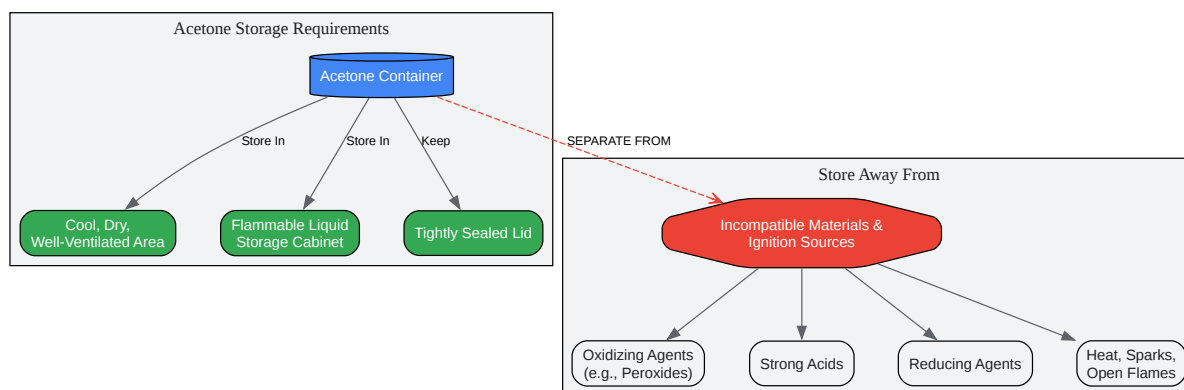
Adherence to strict handling and storage protocols is critical for fire prevention and chemical stability.

## Handling Protocols

- **Eliminate Ignition Sources:** Keep acetone away from all sources of ignition, including open flames, sparks, hot surfaces, and static discharge.[7][8] "No Smoking" signs should be prominently posted.[7]
- **Grounding and Bonding:** Use electrically bonded and grounded equipment when transferring acetone between metal containers to prevent static discharge.[7] Ground clips must make contact with bare metal.[7]
- **Container Management:** Keep acetone containers tightly closed when not in use to prevent the escape of vapors.[10]
- **Designated Area:** All storage and dispensing of acetone should occur in a designated, well-ventilated area.[10]

## Storage Protocols

- **Location:** Store acetone in a cool, dry, well-ventilated area away from direct sunlight and heat.[7][10][12]
- **Cabinetry:** Acetone must be stored in a dedicated, approved flammable-proof cabinet.[13]
- **Containers:** Use approved containers made of materials like stainless steel or glass.[8] Some specialized plastics may be suitable, but standard plastics can be dissolved or degraded.[4][8]
- **Segregation:** Acetone must be stored separately from incompatible materials.[3][10][14]



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**Figure 2.** Diagram of proper storage conditions and material incompatibilities for acetone.

## Emergency Procedures

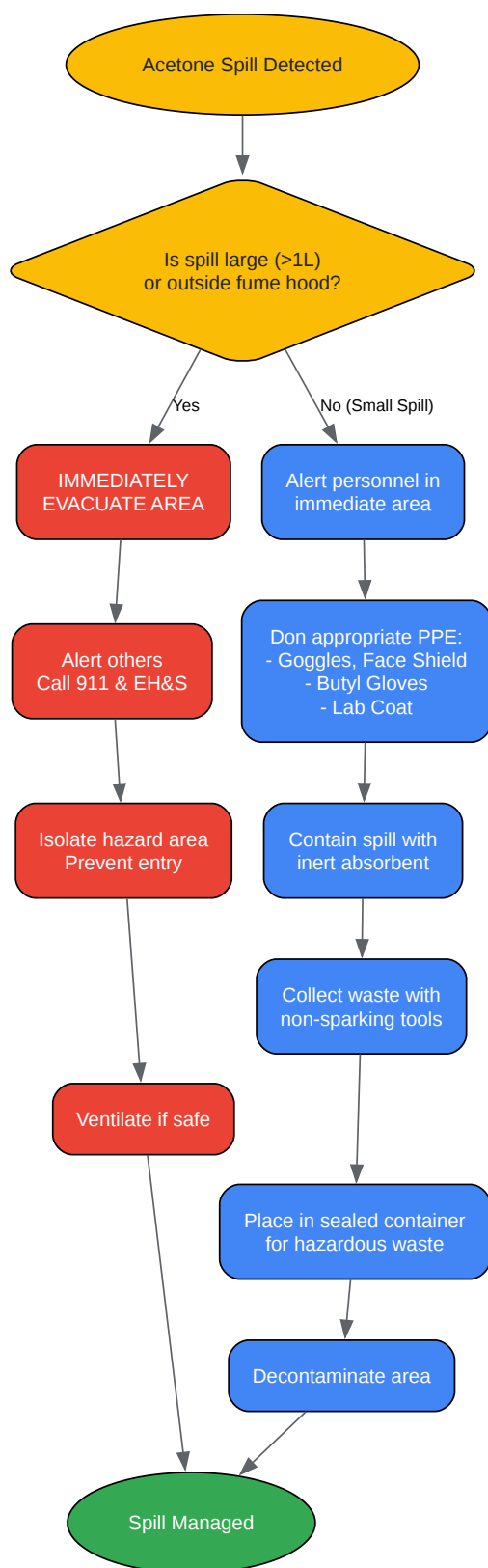
All personnel must be familiar with emergency procedures for spills, exposures, and fires.

## Spill Response

The response to a spill depends on its size and location.

- Small Spill (Can be cleaned up in <10 minutes):
  - Alert personnel in the immediate area.
  - Wear appropriate PPE (goggles, butyl gloves, lab coat).[\[10\]](#)

- Confine the spill using a spill kit or inert absorbent material (e.g., sand, vermiculite).[\[7\]](#)[\[15\]](#)  
Do not use combustible materials.
- Use non-sparking tools to collect the absorbed material.[\[9\]](#)
- Place the waste into a sealable, labeled container for hazardous waste disposal.[\[7\]](#)[\[10\]](#)
- Clean the spill area with soap and water.[\[15\]](#)
- Large Spill (>1 Liter or outside a fume hood):
  - Evacuate the area immediately.[\[7\]](#)[\[10\]](#)
  - Alert others and activate the fire alarm if necessary.
  - Call emergency services (911) and the institution's Environmental Health & Safety (EH&S) office.[\[10\]](#)[\[15\]](#)
  - Isolate the hazard area and prevent entry.[\[7\]](#)[\[15\]](#)
  - If safe to do so, increase ventilation by opening a sash or door.[\[7\]](#)



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**Figure 3.** Flowchart outlining the emergency response protocol for an acetone spill.

## First Aid Measures

Immediate first aid is crucial following any exposure.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water at an emergency eyewash station for at least 15-20 minutes, holding the eyelids open.<sup>[7][10]</sup> Do not attempt to remove contact lenses.<sup>[7]</sup> Seek immediate medical attention.<sup>[7][10]</sup>
- **Skin Contact:** Remove contaminated clothing and shoes.<sup>[7][10]</sup> Flush the affected skin with gently flowing water for at least 15 minutes.<sup>[7][10]</sup> Use soap if available.<sup>[7]</sup> Seek medical attention if irritation persists.<sup>[7]</sup>
- **Inhalation:** Move the victim to fresh air immediately.<sup>[7][10]</sup> If breathing has stopped, perform artificial respiration.<sup>[7]</sup> Get medical attention as soon as possible.<sup>[7]</sup>
- **Ingestion:** Do NOT induce vomiting. Call a poison control center or doctor immediately for medical attention.<sup>[7][10]</sup>

## Fire Safety

- **Extinguishing Media:** Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish an acetone fire.<sup>[3][7]</sup> A water spray can be used to cool fire-exposed containers but may be inefficient on the fire itself.<sup>[7][9]</sup>
- **Fire Prevention:** Ensure Class B fire extinguishers are available and personnel are trained in their use.<sup>[3][8]</sup>

## Waste Disposal

Acetone is considered hazardous waste due to its flammability.<sup>[8]</sup>

- **Collection:** Waste acetone and materials contaminated with it (e.g., paper towels, gloves) must be collected in a dedicated, sealable, and properly labeled hazardous waste container.<sup>[8][10]</sup>
- **Labeling:** The container must be labeled with "Hazardous Waste" and a list of its contents.<sup>[10][13]</sup>

- Storage: Store waste containers away from incompatible materials, following the same storage guidelines as pure acetone.[\[10\]](#)
- Disposal: Never dispose of acetone down the drain.[\[13\]](#)[\[14\]](#) All acetone waste must be disposed of through a licensed hazardous waste disposal facility in accordance with local, state, and federal regulations.[\[8\]](#)[\[13\]](#)

## Quantitative Hazard Data

### Exposure Limits

Occupational exposure limits (OELs) are established by various agencies to protect workers.

Agency	Limit Type	Value (ppm)	Citation(s)
OSHA	TWA (8-hr)	1,000 ppm	<a href="#">[10]</a>
ACGIH	TWA (8-hr)	250 ppm	<a href="#">[7]</a>
ACGIH	STEL (15-min)	500 ppm	<a href="#">[10]</a>
NIOSH	TWA (10-hr)	250 ppm	<a href="#">[10]</a>

TWA = Time-Weighted Average; STEL = Short-Term Exposure Limit

### Toxicity Data

Route	Species	Value (LD50 / LC50)	Citation(s)
Oral	Rat	LD50: 5,800 mg/kg	<a href="#">[10]</a>
Oral	Mouse	LD50: 3,000 mg/kg	<a href="#">[1]</a> <a href="#">[10]</a>
Inhalation	Rat	LC50: 50,100 mg/m <sup>3</sup> over 8 hours	<a href="#">[10]</a>
Inhalation	Mouse	LC50: 44,000 mg/m <sup>3</sup> over 4 hours	<a href="#">[1]</a> <a href="#">[10]</a>

LD50 = Lethal Dose, 50%; LC50 = Lethal Concentration, 50%

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## References

- 1. Acetone - Wikipedia [en.wikipedia.org]
- 2. Acetone: Properties, Uses, and Safety – International Industrial Mall [industrial-mall.com]
- 3. Best Practices for Safe Acetone Handling in Pharma Laboratories [purosolv.com]
- 4. Acetone - DCCEEW [dcceew.gov.au]
- 5. threesixtysafety.com [threesixtysafety.com]
- 6. Acetone Hazards and Safety Detail Guide | CloudSDS [cloudsds.com]
- 7. CCOHS: Acetone [ccohs.ca]
- 8. Acetone Hazards - Safe Handling and Disposal Practices [safetyiq.com]
- 9. ACETONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 11. nj.gov [nj.gov]
- 12. Acetone Storage Requirements | U.S. Chemical Storage [uschemicalstorage.com]
- 13. laballey.com [laballey.com]
- 14. Safely Handle and Store Acetone: Expert Tips [purosolv.com]
- 15. zaeralab.ucr.edu [zaeralab.ucr.edu]
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